

# Essential Safety and Operational Guide for Handling Nitro Red

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitro Red

Cat. No.: B1584791

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Nitro Red** (CAS: 56431-61-9). It outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans to ensure a safe laboratory environment.

## Quantitative Data Summary

While specific occupational exposure limits for **Nitro Red** are not readily available, the following table summarizes its key identifiers and hazard statements.

Parameter	Value	Reference
Chemical Name	Nitro Red	[1][2]
CAS Number	56431-61-9	[1][2]
Molecular Formula	C16H10N4Na2O9S2	[1]
Molecular Weight	512.38 g/mol	[1]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure safety when handling **Nitro Red**, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles or a face shield.	Protects against splashes and dust particles that can cause serious eye irritation.[1][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.	Prevents skin contact which can cause irritation.[1][3]
Respiratory Protection	A NIOSH-approved respirator should be used when handling the powder, especially if dust formation is likely. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1][3]	Protects against inhalation of dust particles that may cause respiratory irritation.[1]

## Experimental Protocols

Detailed experimental protocols for specific applications of **Nitro Red** are not available in the provided search results. Researchers should consult peer-reviewed literature for methodologies relevant to their specific research goals.

## Handling and Storage Procedures

Safe Handling:

- Ventilation: Always handle **Nitro Red** in a well-ventilated area, preferably inside a chemical fume hood to minimize inhalation of dust or vapors.[1][3]
- Avoid Contact: Take precautions to avoid contact with skin and eyes.[1][3] Do not breathe in dust, fumes, gas, mist, vapors, or spray.[1]

- Grounding: Take precautionary measures against static discharge.
- Hygiene: Wash hands thoroughly after handling.[\[1\]](#)

#### Storage:

- Container: Keep the container tightly closed and store in a dry, well-ventilated place.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents.
- Conditions to Avoid: Avoid dust formation.[\[3\]](#)

## Accidental Release Measures

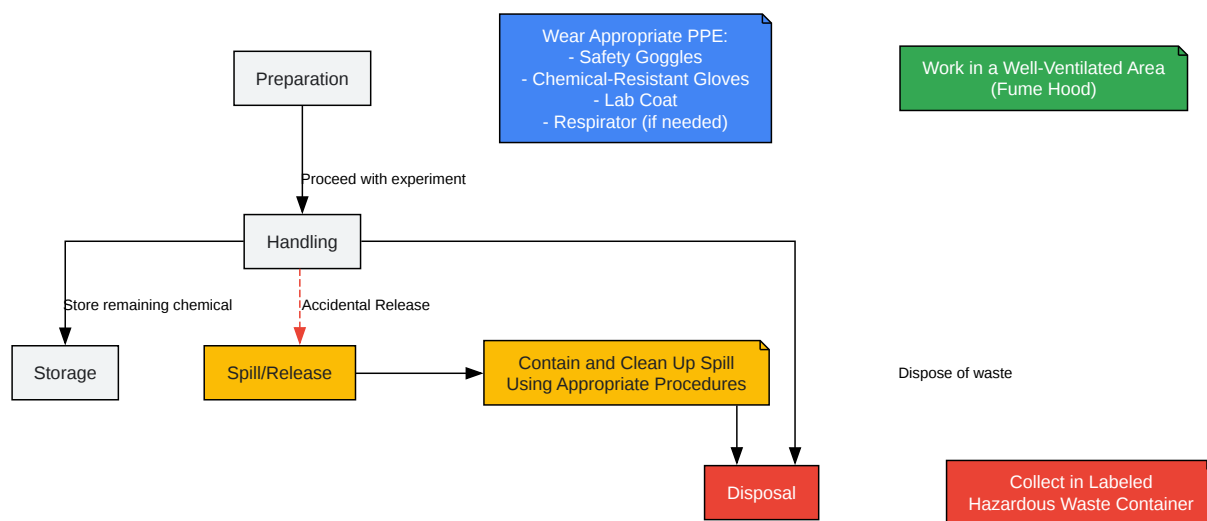
- Personal Precautions: Wear appropriate personal protective equipment as outlined above.[\[1\]](#)  
[\[3\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[1\]](#)[\[3\]](#)
- Cleanup: Sweep up and shovel the material. Avoid creating dust. Place in a suitable, closed container for disposal.[\[3\]](#)

## Disposal Plan

All waste contaminated with **Nitro Red**, including unused product, solutions, and contaminated materials (e.g., gloves, wipes), must be treated as hazardous waste.

- Waste Segregation: Collect all **Nitro Red** waste in a designated, properly labeled hazardous waste container.[\[4\]](#) The container should be clearly marked as "Hazardous Waste: **Nitro Red**" and kept closed when not in use.[\[4\]](#)
- Disposal: Dispose of the contents and container in accordance with local, state, and federal regulations at an appropriate treatment and disposal facility.[\[1\]](#) Do not dispose of it with regular laboratory trash.

## Workflow for Safe Handling of Nitro Red



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Caption: Logical workflow for the safe handling of **Nitro Red**, from preparation to disposal.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)